

Unveiling the Versatility of Thiol-PEG5-acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Thiol-PEG5-acid

Cat. No.: B3103782

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Core Applications and Methodologies of **Thiol-PEG5-acid**.

Thiol-PEG5-acid is a heterobifunctional polyethylene glycol (PEG) linker that has emerged as a critical tool in bioconjugation, drug delivery, and nanotechnology. Its unique structure, featuring a terminal thiol group (-SH) and a carboxylic acid (-COOH) separated by a five-unit PEG chain, provides a versatile platform for covalently linking different molecules and modifying surfaces. This guide delves into the core uses of **Thiol-PEG5-acid**, presenting quantitative data, detailed experimental protocols, and visual workflows to empower scientific innovation.

Core Properties and Structure

Thiol-PEG5-acid, with the chemical formula $C_{13}H_{26}O_7S$ and a molecular weight of 326.41 g/mol, possesses two key reactive functional groups. The thiol group exhibits a strong affinity for noble metal surfaces, such as gold, enabling the formation of stable self-assembled monolayers (SAMs). It can also react specifically with maleimide groups, a common strategy in bioconjugation. The carboxylic acid group can be activated to form stable amide bonds with primary amines, found in proteins and other biomolecules. The PEG spacer enhances water solubility and biocompatibility, reduces non-specific binding, and provides a defined distance between conjugated entities.

Property	Value	Source
Molecular Formula	C13H26O7S	PubChem
Molecular Weight	326.41 g/mol	MedChemExpress[1]
CAS Number	1449390-67-3	MedChemExpress[2]
Synonyms	HS-PEG5-CH2CH2COOH	MedChemExpress[2]
Spacer Arm Length (Contour Length)	~28 Å (2.8 nm)	Calculated based on PEG unit length of ~0.28 nm

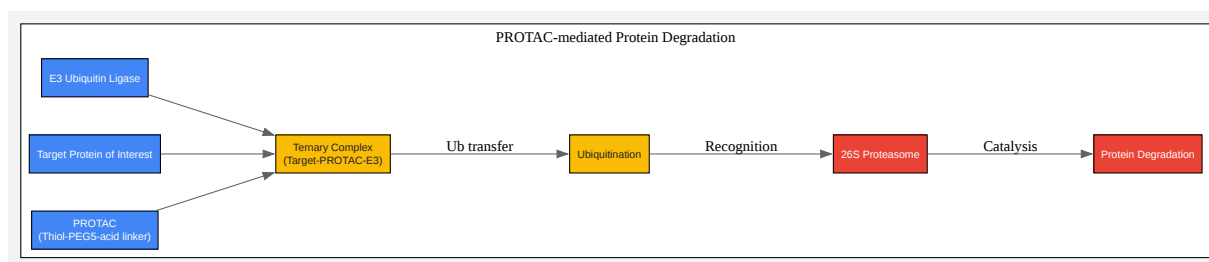
Key Applications of Thiol-PEG5-acid

The dual functionality of **Thiol-PEG5-acid** makes it a valuable linker in a variety of advanced scientific applications.

Proteolysis Targeting Chimeras (PROTACs)

Thiol-PEG5-acid is frequently employed as a linker in the synthesis of PROTACs.[2][3] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome. The PEG linker in **Thiol-PEG5-acid** offers several advantages in PROTAC design, including increased water solubility and the ability to modulate the distance and spatial orientation between the target protein binder and the E3 ligase ligand, which is crucial for the formation of a stable and productive ternary complex.

Signaling Pathway of a Generic PROTAC:



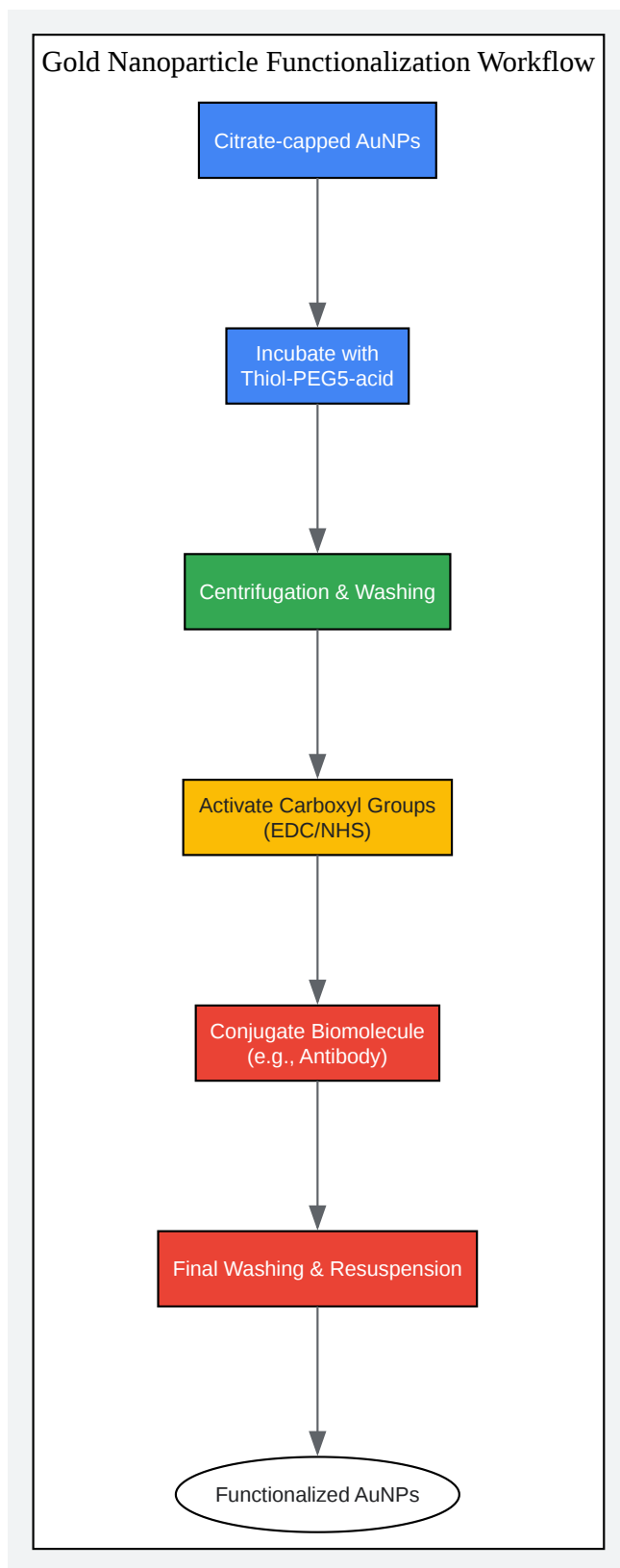
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Caption: General workflow of PROTAC-mediated protein degradation.

Nanoparticle Functionalization

The thiol group of **Thiol-PEG5-acid** allows for the straightforward functionalization of noble metal nanoparticles, particularly gold nanoparticles (AuNPs). This process involves the formation of a self-assembled monolayer (SAM) on the nanoparticle surface, creating a stable, biocompatible coating. The terminal carboxylic acid groups can then be used to conjugate biomolecules such as antibodies, peptides, or nucleic acids for targeted drug delivery, diagnostics, and bio-imaging applications. PEGylation of nanoparticles is known to improve their colloidal stability and reduce non-specific protein adsorption.

Experimental Workflow for Gold Nanoparticle Functionalization:



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